

Environmental Fate and Persistence of 2,4-Dichlorotoluene: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Dichlorotoluene

Cat. No.: B165549

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the environmental fate and persistence of **2,4-Dichlorotoluene** (2,4-DCT). The information presented herein is intended to support environmental risk assessments and to inform researchers and professionals in drug development and related scientific fields about the environmental behavior of this chemical. This document summarizes key data on its physical and chemical properties, degradation pathways, mobility, and bioaccumulation potential, supported by detailed experimental protocols and visual diagrams.

Physicochemical Properties

Understanding the fundamental physicochemical properties of **2,4-Dichlorotoluene** is crucial for predicting its behavior and partitioning in the environment. A summary of these properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ Cl ₂	[1]
Molecular Weight	161.03 g/mol	[1]
Physical State	Colorless liquid	[2]
Water Solubility	25 mg/L at 25 °C	
Vapor Pressure	38 Pa at 25 °C	
Henry's Law Constant	4.2 x 10 ⁻³ atm·m ³ /mol (estimated)	[1]
Octanol-Water Partition Coefficient (log K _{ow})	4.10 at 25 °C	

Environmental Persistence and Degradation

The persistence of **2,4-Dichlorotoluene** in the environment is determined by its susceptibility to various degradation processes, including biodegradation, photodegradation, and hydrolysis.

Biodegradation

Biodegradation is a key process governing the environmental persistence of **2,4-Dichlorotoluene**. Studies have shown that it is not readily biodegradable, indicating a potential for persistence in certain environments.[\[3\]](#)

2.1.1. Aerobic Biodegradation

Under aerobic conditions, the primary degradation pathway for **2,4-Dichlorotoluene** is initiated by certain microorganisms. The bacterium *Ralstonia* sp. strain PS12 has been identified as capable of utilizing 2,4-DCT as a growth substrate.[\[4\]](#)[\[5\]](#)[\[6\]](#) The degradation is initiated by a dioxygenase enzyme, which hydroxylates the aromatic ring.

The aerobic degradation pathway of **2,4-Dichlorotoluene** by *Ralstonia* sp. strain PS12 is as follows:



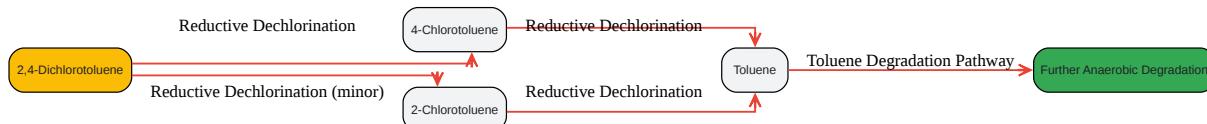
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Aerobic degradation pathway of **2,4-Dichlorotoluene**.

2.1.2. Anaerobic Biodegradation

Under anaerobic conditions, the degradation of **2,4-Dichlorotoluene** proceeds via reductive dechlorination. In soil slurry microcosms under methanogenic conditions, complete degradation was observed over a period of 130 days.[1] The primary degradation products are monochlorinated toluenes.

The anaerobic degradation pathway of **2,4-Dichlorotoluene** involves the following steps:



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Anaerobic degradation pathway of **2,4-Dichlorotoluene**.

Abiotic Degradation

2.2.1. Photodegradation

Photodegradation in water is a slow process for **2,4-Dichlorotoluene**. The estimated half-life for direct photodegradation in water is 90.7 years.[3] In the atmosphere, vapor-phase **2,4-Dichlorotoluene** is expected to be degraded by reaction with photochemically produced hydroxyl radicals, with an estimated half-life of about 12 days.[7]

2.2.2. Hydrolysis

2,4-Dichlorotoluene is stable to hydrolysis in aqueous solutions at environmentally relevant pH values. Studies conducted according to OECD Guideline 111 have shown that it is stable at pH 4, 7, and 9.^[3]

Mobility and Transport

The mobility of **2,4-Dichlorotoluene** in the environment is primarily governed by its partitioning behavior between soil, water, and air.

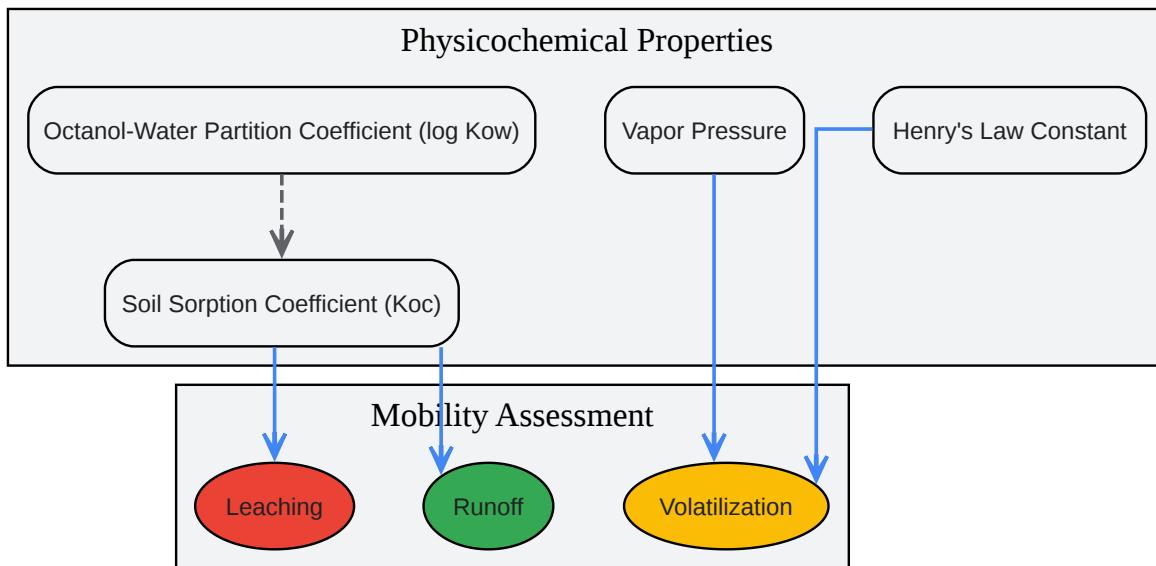
Volatilization

With a moderate vapor pressure and a significant Henry's Law constant, volatilization from moist soil and water surfaces is an important environmental fate process.^[1] The estimated volatilization half-life from a model river is 4 hours, and from a model lake is 5 days.^[7]

Soil Sorption

The soil organic carbon-water partitioning coefficient (Koc) is a key parameter for assessing the mobility of a chemical in soil. A high Koc value indicates strong adsorption to soil organic matter and low mobility. The estimated Koc for **2,4-Dichlorotoluene** is 4,800, suggesting it has low mobility in soil.^[1]

The logical workflow for assessing the environmental mobility of **2,4-Dichlorotoluene** is depicted below:



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Workflow for assessing environmental mobility.

Bioaccumulation

The potential for a chemical to accumulate in living organisms is a critical aspect of its environmental risk assessment. The octanol-water partition coefficient (log Kow) provides an initial indication of bioaccumulation potential.

With a log Kow of 4.10, **2,4-Dichlorotoluene** has a potential for bioaccumulation. The estimated bioconcentration factor (BCF) is 1000, which suggests a significant potential for accumulation in aquatic organisms.^[7]

Summary of Quantitative Data

The following tables summarize the available quantitative data on the environmental fate and persistence of **2,4-Dichlorotoluene**.

Table 1: Degradation Half-Lives

Medium	Condition	Half-Life	Reference
Water	Direct Photodegradation	90.7 years	[3]
Air	Reaction with OH radicals	~12 days (estimated)	[7]
Model River	Volatilization	4 hours (estimated)	[7]
Model Lake	Volatilization	5 days (estimated)	[7]
Soil Slurry	Anaerobic	130 days for complete degradation	[1]

Table 2: Partitioning and Bioaccumulation

Parameter	Value	Reference
Soil Sorption Coefficient (Koc)	4,800 (estimated)	[1]
Bioconcentration Factor (BCF)	1,000 (estimated)	[7]

Experimental Protocols

The following sections outline the methodologies for key experiments cited in this guide, based on internationally recognized OECD guidelines.

Hydrolysis: OECD Guideline 111

This test determines the rate of abiotic hydrolysis of a chemical as a function of pH.

- Test System: Sterile aqueous buffer solutions at pH 4, 7, and 9.
- Procedure: A solution of **2,4-Dichlorotoluene** in the buffer is incubated in the dark at a constant temperature. Samples are taken at various time intervals and analyzed for the concentration of the parent compound.

- Analysis: The rate of hydrolysis is determined by plotting the concentration of **2,4-Dichlorotoluene** against time. The half-life is then calculated. For **2,4-Dichlorotoluene**, no significant hydrolysis was observed.[3][8][9][10][11]

Soil Sorption/Desorption: OECD Guideline 106

This guideline describes the batch equilibrium method to determine the soil sorption coefficient (Koc).[4][12][13][14]

- Test System: Several soil types with varying organic carbon content, pH, and texture.
- Procedure: A solution of **2,4-Dichlorotoluene** in a calcium chloride solution is equilibrated with a known amount of soil. The mixture is agitated for a defined period to reach equilibrium. The soil and aqueous phases are then separated by centrifugation.
- Analysis: The concentration of **2,4-Dichlorotoluene** in the aqueous phase is measured. The amount adsorbed to the soil is calculated by the difference from the initial concentration. The soil sorption coefficient (Kd) is calculated, and then normalized to the organic carbon content of the soil to obtain Koc.

Biodegradation in Soil: OECD Guideline 307

This guideline is used to assess the aerobic and anaerobic transformation of chemicals in soil.

[5][7][15][16]

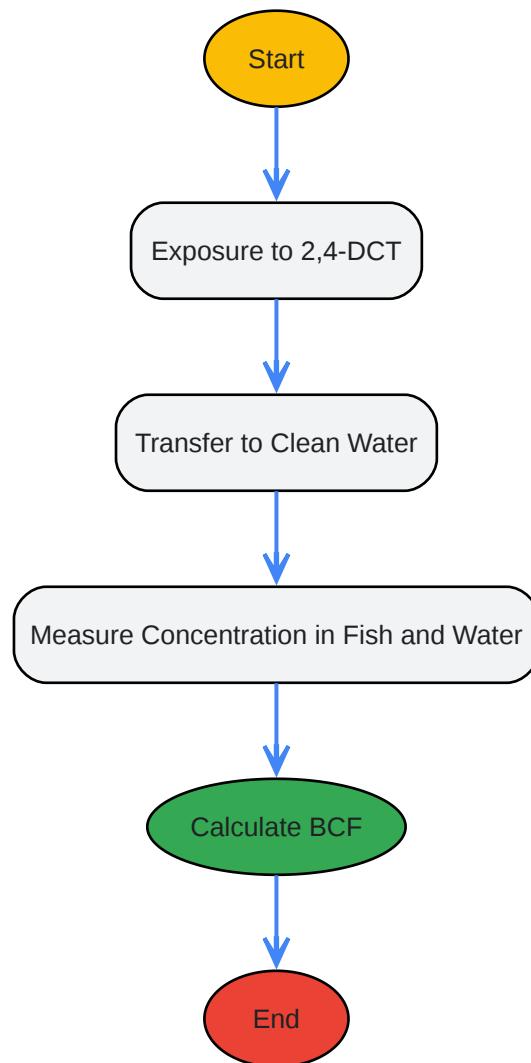
- Test System: Soil samples are incubated in the dark under controlled temperature and moisture conditions. For anaerobic studies, the soil is flooded and purged with an inert gas.
- Procedure: Radiolabeled (¹⁴C) **2,4-Dichlorotoluene** is applied to the soil. At various time intervals, soil samples are extracted and analyzed. Evolved ¹⁴CO₂ is trapped to determine the extent of mineralization.
- Analysis: The concentrations of the parent compound and its transformation products are determined over time to calculate degradation rates and half-lives.

Bioaccumulation in Fish: OECD Guideline 305

This guideline describes a flow-through method to determine the bioconcentration factor (BCF) in fish.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

- **Test System:** A flow-through system where fish are exposed to a constant concentration of the test substance in water.
- **Procedure:** The test consists of two phases: an uptake phase where fish are exposed to **2,4-Dichlorotoluene**, and a depuration phase where they are transferred to clean water. Fish and water samples are taken at intervals during both phases.
- **Analysis:** The concentrations of **2,4-Dichlorotoluene** in fish tissue and water are measured. The BCF is calculated as the ratio of the concentration in the fish to the concentration in the water at steady state.

The general workflow for a bioaccumulation study is as follows:



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Workflow for a bioaccumulation study.

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